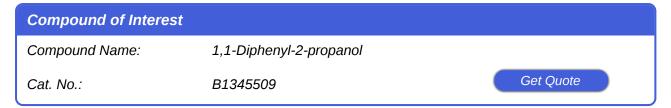


A Technical Guide to 1,1-Diphenyl-2-propanol (CAS: 29338-49-6)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Diphenyl-2-propanol, identified by the CAS number 29338-49-6, is an organic compound belonging to the secondary alcohol class.[1] Its structure features a propanol backbone with two phenyl groups attached to the first carbon atom.[2] This compound is typically a white crystalline solid at room temperature.[2] While not as extensively studied as some other pharmaceutical scaffolds, **1,1-Diphenyl-2-propanol** serves as a valuable intermediate in the synthesis of more complex organic molecules, including potential pharmaceuticals and agrochemicals.[2] Its unique structural properties and reactivity make it a subject of interest in organic synthesis and material science. This guide provides a comprehensive overview of its known physicochemical properties, spectroscopic data, synthesis, and biological potential based on available literature.

Physicochemical Properties

The fundamental properties of **1,1-Diphenyl-2-propanol** are summarized below. These characteristics are essential for its handling, application in reactions, and analytical identification.



Property	Value Reference(s)		
IUPAC Name	1,1-diphenylpropan-2-ol [1][2]		
CAS Number	29338-49-6	[1][2][3][4][5][6]	
Molecular Formula	C15H16O	[1][2][3][4][5]	
Molecular Weight	212.29 g/mol	[1][2][3][4][5]	
Appearance	White crystalline solid	[2]	
Melting Point	59-63 °C [3][6]		
Boiling Point	312.13 °C (estimate)	[3]	
Density	1.058 g/cm ³	[5]	

Spectroscopic Profile

Spectroscopic analysis is critical for the structural elucidation and confirmation of **1,1-Diphenyl-2-propanol**.



Spectroscopic Technique	Characteristic Absorption	Description	Reference(s)
Infrared (IR) Spectroscopy	3300-3500 cm ⁻¹ (broad, strong)	This band is characteristic of the hydroxyl (-OH) group's stretching vibration. Its broadness indicates intermolecular hydrogen bonding between alcohol molecules.	[2]
UV-Visible Spectroscopy	254-260 nm	This absorption band corresponds to the $\pi \rightarrow \pi^*$ electronic transition within the aromatic phenyl rings.	[2]

Note: While Nuclear Magnetic Resonance (NMR) spectroscopy is a standard technique for characterization, detailed spectral data for **1,1-Diphenyl-2-propanol** was not available in the reviewed literature.[2]

Synthesis and Reactivity Synthetic Approach

The synthesis of **1,1-Diphenyl-2-propanol** can be achieved through various standard organic chemistry methods. A common and effective approach is the Grignard reaction, which involves the nucleophilic addition of an organomagnesium halide to a carbonyl compound. For this target molecule, the reaction between diphenylacetaldehyde and methylmagnesium bromide provides a direct route.

Experimental Protocol: Grignard Synthesis of 1,1-Diphenyl-2-propanol

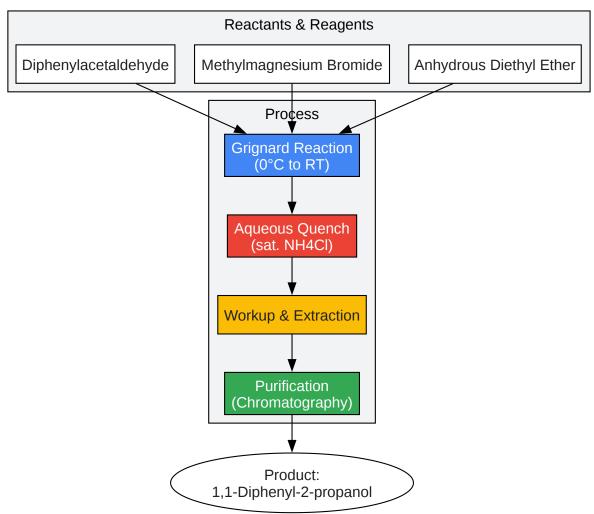


This protocol outlines a general procedure for the synthesis. All operations should be performed under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents.

- Preparation of Grignard Reagent: In a flame-dried, three-necked flask equipped with a
 dropping funnel and a condenser, magnesium turnings are covered with anhydrous diethyl
 ether. A solution of methyl bromide in diethyl ether is added dropwise to initiate the formation
 of methylmagnesium bromide.
- Reaction: The flask containing the Grignard reagent is cooled in an ice bath. A solution of diphenylacetaldehyde (1.0 equivalent) in anhydrous diethyl ether is added dropwise to the stirred Grignard solution.
- Reaction Monitoring: The reaction is allowed to warm to room temperature and stirred for several hours. Progress can be monitored by Thin Layer Chromatography (TLC).
- Quenching: Upon completion, the reaction mixture is cooled again in an ice bath and slowly quenched by the dropwise addition of a saturated aqueous solution of ammonium chloride.
- Extraction: The organic layer is separated, and the aqueous layer is extracted three times with diethyl ether. The combined organic extracts are washed with brine.
- Drying and Concentration: The organic phase is dried over anhydrous sodium sulfate,
 filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product is purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure 1,1-Diphenyl-2-propanol.

Visualization: Synthetic Workflow





Workflow for the Synthesis of 1,1-Diphenyl-2-propanol

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Caption: A flowchart illustrating the key stages of the Grignard synthesis.

Chemical Reactivity

1,1-Diphenyl-2-propanol can undergo reactions typical of secondary alcohols:



- Oxidation: It can be oxidized by common oxidizing agents to form the corresponding ketone, α, α -diphenylacetone.[2]
- Dehydration: Under acidic conditions, it can undergo dehydration to form an alkene.[2]

Applications in Research and Development

The utility of **1,1-Diphenyl-2-propanol** spans several areas:

- Organic Synthesis: It serves as a key building block for constructing more complex molecules, including those with potential applications in pharmaceuticals and agrochemicals.
 [2]
- Material Science: Some studies suggest that the compound may have self-assembling properties, making it a candidate for the development of novel supramolecular structures and materials.[2]
- Research Chemical: It is used in laboratories for studying reaction mechanisms and can serve as a standard reference material in analytical chemistry.

Biological and Pharmacological Profile

The biological activity of **1,1-Diphenyl-2-propanol** is an area requiring more extensive investigation. The available literature suggests a limited range of potential activities.

- Antimicrobial and Anti-inflammatory: It has been reported to exhibit moderate antibacterial properties and has been investigated as a potential anti-inflammatory agent.
- Antioxidant Activity: Limited research indicates that it may possess some antioxidant properties, although further studies are needed for confirmation.[2]
- Pharmacological Potential: Its ability to interact with biological membranes makes it a compound of interest for further pharmacological studies.[2]

Signaling Pathways: A thorough review of the existing literature did not reveal any elucidated signaling pathways directly involving **1,1-Diphenyl-2-propanol**. Therefore, a diagrammatic representation of a signaling pathway cannot be provided at this time. Research in this area is needed to understand its mechanism of action at a cellular level.



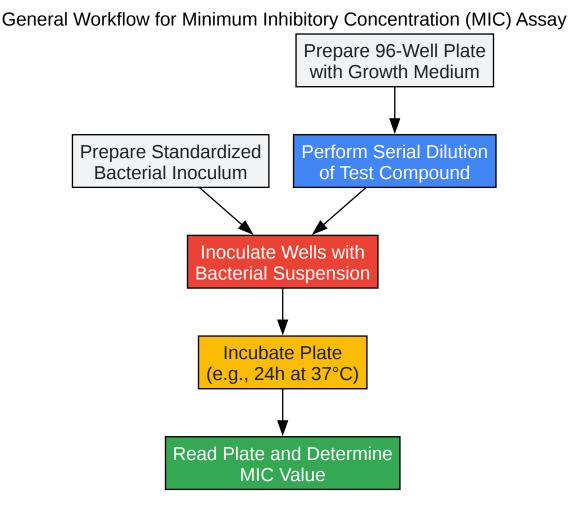
Experimental Protocol: Antibacterial Susceptibility Testing (General Method)

To evaluate the reported antibacterial activity, a standard method such as the broth microdilution assay can be used to determine the Minimum Inhibitory Concentration (MIC).

- Inoculum Preparation: A standardized suspension of the test bacteria (e.g., Staphylococcus aureus, Escherichia coli) is prepared in a suitable broth medium to a concentration of approximately 5 x 10⁵ colony-forming units (CFU)/mL.
- Compound Dilution: 1,1-Diphenyl-2-propanol is dissolved in a suitable solvent (e.g., DMSO) and then serially diluted in a 96-well microtiter plate containing broth to achieve a range of final concentrations.
- Inoculation: Each well of the microtiter plate is inoculated with the standardized bacterial suspension. Positive (bacteria only) and negative (broth only) controls are included.
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- MIC Determination: The MIC is determined as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Visualization: General Workflow for MIC Assay





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Caption: A generalized workflow for determining antibacterial activity.

Conclusion

1,1-Diphenyl-2-propanol (CAS 29338-49-6) is a well-defined chemical entity with established physicochemical and spectroscopic properties. Its primary value currently lies in its utility as a synthetic intermediate and a research chemical. While preliminary reports suggest potential biological activities, including antibacterial and anti-inflammatory effects, this area remains largely unexplored. There is a clear need for further in-depth pharmacological studies to validate these initial findings, elucidate any mechanisms of action, and determine the compound's potential for application in drug development and other fields.



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